

Operational Guide: Disposal of (S)-Chlorpheniramine-d6 Maleate Salt[1]

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Compound of Interest

Compound Name: (S)-Chlorpheniramine-d6 Maleate
Salt
Cat. No.: B1159775

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Part 1: Operational Alert & Hazard Assessment

STOP & READ: (S)-Chlorpheniramine-d6 Maleate is a high-potency deuterated pharmaceutical standard. While it is a stable isotope (non-radioactive), it retains the potent biological activity of its parent compound and possesses severe acute toxicity hazards.[1]

Critical Safety Profile:

- Acute Toxicity: Fatal if inhaled (H330); Toxic if swallowed (H301) or in contact with skin (H311).[2]
- Environmental Hazard: Toxic to aquatic life with long-lasting effects (H411).[2] DO NOT SEWER.
- Chemical Nature: Halogenated Organic Salt (contains Chlorine).

Chemical Property Summary

Property	Data	Relevance to Disposal
Compound Name	(S)-Chlorpheniramine-d6 Maleate	Labeled standard (Stable Isotope)
CAS Number	1219806-45-7 (d6 variant)	Use for inventory/waste profiles
Parent CAS	113-92-8 (Unlabeled)	Reference for tox data if d6 data is scarce
Molecular Formula	C ₁₆ H ₁₃ D ₆ ClN ₂ [1][2][3] · C ₄ H ₄ O ₄	Halogenated (Cl) – Requires incineration
Physical State	White Solid / Crystalline Powder	Dust inhalation risk during transfer
Solubility	Soluble in Methanol, Water	Rinsate must be captured as liquid waste

Part 2: Waste Characterization & Regulatory Logic

Proper disposal requires accurate waste coding. Unlike common solvents, this compound occupies a specific regulatory niche.^[1]

1. Is it Radioactive? NO. The "d6" indicates deuterium labeling. It is a stable isotope. It does not require decay-in-storage or radioactive waste protocols. It is managed as Chemical Hazardous Waste.

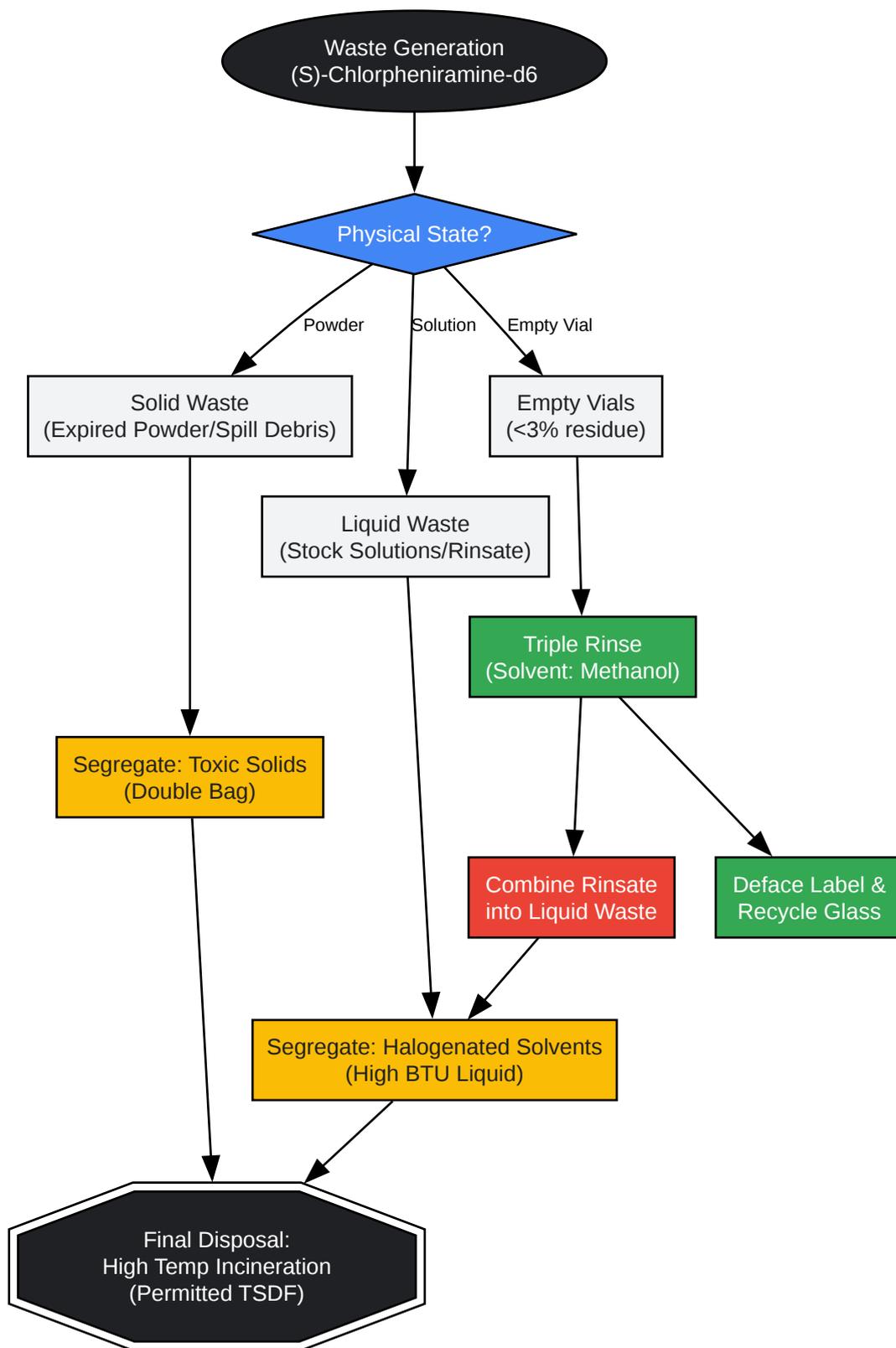
2. RCRA Classification (40 CFR)

- Listed Waste: Chlorpheniramine is not specifically P-listed or U-listed in 40 CFR 261.33.
- Characteristic Waste: It may not exhibit Ignitability, Corrosivity, or Reactivity.^[1] However, due to its high toxicity (LD50 oral rat ~118-306 mg/kg for parent) and halogen content, it is best practice to manage it as RCRA Hazardous Waste rather than non-regulated waste.^[1]
- Subpart P (Healthcare vs. Research):

- Healthcare Facilities: Must follow 40 CFR Part 266 Subpart P (Pharmaceutical Waste).[4]
[5]
- Research Labs: Typically follow 40 CFR Part 262.[5]
- Decision: Classify as "Non-Regulated Hazardous Waste - Toxic/Halogenated" or assign a state-specific code (e.g., TX "Class 1") if no federal code applies.[1] Incineration is mandatory.

Part 3: Disposal Workflow (Visualized)

The following logic gate determines the physical disposal path for the material.



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Figure 1: Decision matrix for segregating solid, liquid, and container waste streams to ensure compliance with incineration standards.[1]

Part 4: Detailed Step-by-Step Protocols

Protocol A: Disposal of Solid Waste (Expired/Unused Powder)

Objective: Secure containment of high-potency dust to prevent inhalation and environmental release.

- PPE Requirements: Nitrile gloves (double gloving recommended), lab coat, safety glasses.
[1] Use a Fume Hood or Biosafety Cabinet (BSC) to open containers.
- Primary Containment: Keep the material in its original vial if possible. Ensure the cap is tight.
[6]
- Secondary Containment: Place the vial into a clear, sealable plastic bag (e.g., Ziploc).
- Labeling: Apply a hazardous waste label to the bag.
 - Constituents: "(S)-Chlorpheniramine-d6 Maleate, Solid." [1]
 - Hazards: Toxic, Irritant. [1]
- Accumulation: Place the bagged vial into the Solid Toxic/Pharmaceutical Waste drum (typically a black or blue bin destined for incineration).

Protocol B: Disposal of Liquid Waste (Stock Solutions)

Objective: Prevent mixing with incompatible streams (e.g., oxidizers) and ensure halogenated waste tracking.

- Solvent Assessment: Identify the solvent used (usually Methanol, DMSO, or Water). [1]
- Segregation:
 - If solvent is organic (Methanol/DMSO): Pour into "Halogenated Organic Solvents" carboy. (Note: Even if the solvent isn't halogenated, the solute contains Chlorine, so "Halogenated" is the safest default to prevent audit findings). [1]

- If solvent is aqueous: Pour into "Aqueous Toxic" carboy.
- Rinsing: Triple rinse the empty vessel with a small volume of methanol. Add this rinsate to the waste carboy.
- Record Keeping: Log the volume and concentration on the waste container's accumulation log.

Protocol C: Decontamination of Spills

Objective: Neutralize immediate inhalation threats from dust.

- Evacuate & Ventilate: If a significant amount of powder (>100 mg) is aerosolized outside a hood, evacuate the immediate area for 15 minutes to allow dust to settle.
- Wet Wiping: Do not dry sweep. Cover the spill with paper towels dampened with Methanol or Water. This prevents dust generation.[3]
- Collection: Scoop up the damp towels and debris. Place in a heavy-duty plastic bag.
- Surface Cleaning: Wipe the surface 3 times with soap and water.
- Disposal: Treat all cleanup materials as Solid Hazardous Waste (Protocol A).

Part 5: Storage & Transport Specifications

When preparing waste for pickup by your EHS department or external vendor (e.g., Stericycle, Veolia, Triumvirate):

- DOT Shipping Name (Likely):
 - Solid: UN 2811, Toxic solids, organic, n.o.s.[1] (Chlorpheniramine Maleate), 6.1, PG III.[1]
 - Liquid: UN 2810, Toxic liquids, organic, n.o.s.[1] (Chlorpheniramine Maleate), 6.1, PG III. [1]
- Container Type:
 - Solids: Wide-mouth HDPE jars or original glass vials.

- Liquids: HDPE carboys or Safety Cans (if flammable solvent used).
- Incompatibility: Keep away from strong oxidizing agents.

References

- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P).[4][5][7] Retrieved from [\[Link\]](#)
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